

Vat Blue 6 CAS number 130-20-1

physicochemical data

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Compound of Interest

Compound Name: *Vat Blue 6*

Cat. No.: *B15553376*

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An In-depth Technical Guide on the Physicochemical Data of **Vat Blue 6** (CAS Number 130-20-1)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vat Blue 6, also known by its chemical name 7,16-dichloro-6,15-dihydro-5,9,14,18-anthrazinetetrone or as Indanthrone, is a synthetic organic pigment belonging to the anthraquinone class of vat dyes.^[1] Its CAS number is 130-20-1.^[1] This brilliant blue pigment is characterized by its excellent lightfastness and resistance to various chemical agents, making it a valuable colorant in the textile and coatings industries.^[2] While not a pharmaceutical agent, its well-defined chemical structure and stability make it a subject of interest in materials science and for researchers studying organic compounds. This guide provides a comprehensive overview of the available physicochemical data for **Vat Blue 6**.

Physicochemical Properties

The physicochemical properties of **Vat Blue 6** are summarized in the tables below. It is important to note that due to its high insolubility and thermal stability, some of the data are presented as estimates or ranges.

General and Physical Properties

Property	Value	Source(s)
Appearance	Blue-green or brilliant blue powder	[1][2]
Physical State	Solid	[3]
Molecular Formula	C ₂₈ H ₁₂ Cl ₂ N ₂ O ₄	[1]
Molecular Weight	511.31 g/mol	[1]
Density	~1.591 g/cm ³ (estimate)	
Melting Point	Not available; reported to decompose at high temperatures	
Boiling Point	Not applicable	

Solubility Data

Vat Blue 6 is practically insoluble in water and common organic solvents.[1][3] Limited solubility has been observed in some high-boiling point, polar aprotic solvents at elevated temperatures.

Solvent	Solubility	Source(s)
Water	Insoluble	[1]
Ethanol	Insoluble	[1]
Acetone	Insoluble	[1]
Toluene	Insoluble	[1]
Chloroform (hot)	Slightly soluble	[1]
o-Chlorophenol (hot)	Slightly soluble	[1]
Pyridine (hot)	Slightly soluble	[1]
Concentrated Sulfuric Acid	Soluble (forms a brown solution)	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Vat Blue 6** are not widely published due to its common industrial use. However, the following are generalized methodologies that can be adapted for its characterization.

Determination of Melting Point

Due to its high thermal stability and decomposition before melting, a standard melting point determination is not practical. Thermal stability can be assessed using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

- Objective: To determine the thermal stability and decomposition temperature of **Vat Blue 6**.
- Instrumentation: A simultaneous thermal analyzer (TGA/DSC).[4][5]
- Methodology:
 - A small, accurately weighed sample (5-10 mg) of dry **Vat Blue 6** powder is placed in an inert crucible (e.g., alumina).
 - The crucible is placed in the TGA/DSC instrument.
 - The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).[5]
 - The mass loss (TGA) and heat flow (DSC) are recorded as a function of temperature.
 - The onset of decomposition is identified by a significant mass loss in the TGA curve and a corresponding endothermic or exothermic peak in the DSC curve.

Solubility Determination

- Objective: To qualitatively and quantitatively assess the solubility of **Vat Blue 6** in various solvents.
- Instrumentation: Analytical balance, volumetric flasks, temperature-controlled shaker, and a UV-Vis spectrophotometer.

- Methodology:
 - Qualitative Assessment: A small amount of **Vat Blue 6** is added to a test tube containing the solvent of interest. The mixture is agitated and observed for any signs of dissolution at room temperature and upon heating.
 - Quantitative Assessment (for slightly soluble solvents):
 - An excess amount of **Vat Blue 6** is added to a known volume of the solvent in a sealed flask.
 - The mixture is agitated in a temperature-controlled shaker for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The saturated solution is then filtered to remove the undissolved solid.
 - The concentration of the dissolved **Vat Blue 6** in the filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry, after establishing a calibration curve. Due to the insolubility in common spectrophotometric solvents, this may require dissolving the filtered solution in a solvent like concentrated sulfuric acid and measuring the absorbance at the λ_{max} .

Spectroscopic Analysis

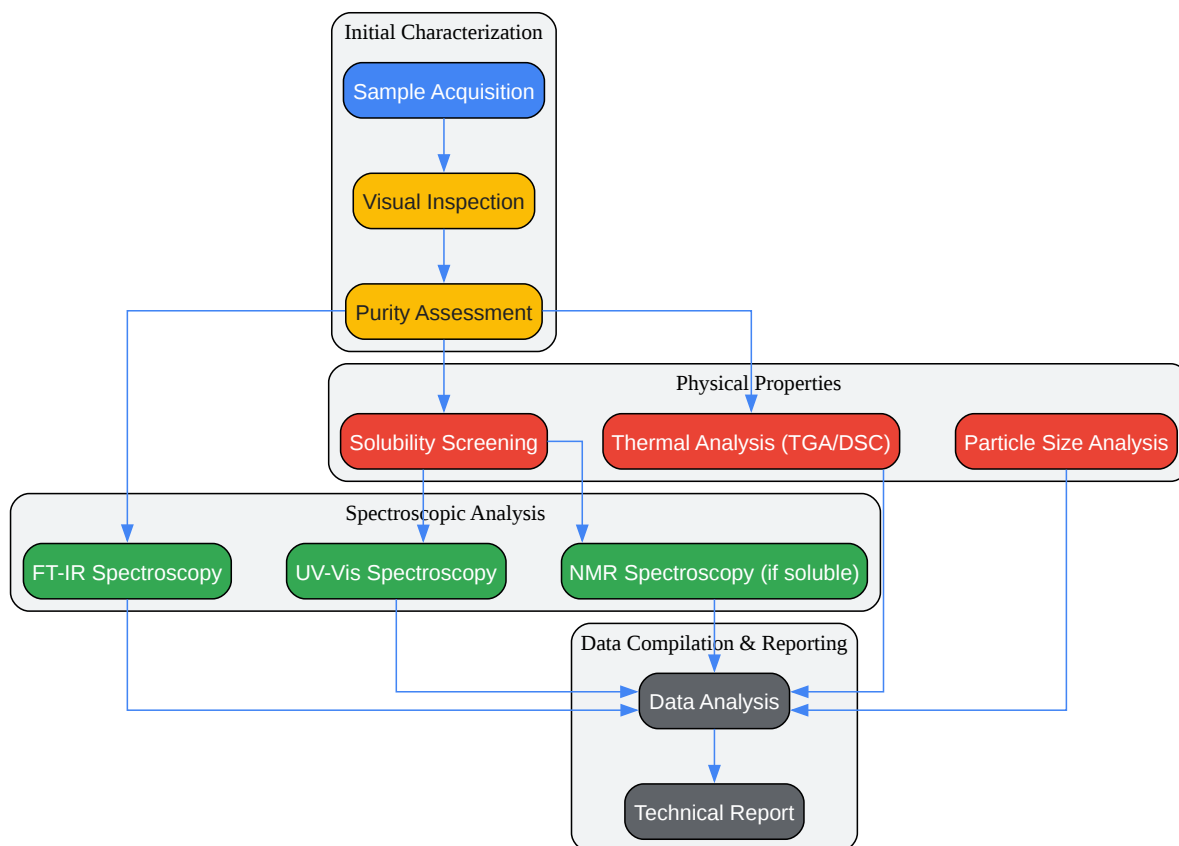
- Objective: To obtain the UV-Vis, FT-IR, and NMR spectra for structural confirmation and characterization.
- Instrumentation: UV-Vis spectrophotometer, FT-IR spectrometer, and NMR spectrometer.
- Methodology:
 - UV-Vis Spectroscopy: Due to its insolubility, spectra are typically recorded in concentrated sulfuric acid. A dilute solution is prepared, and the absorbance is measured over the UV-visible range (typically 200-800 nm) to determine the wavelength of maximum absorption (λ_{max}).^[6]^[7]
 - FT-IR Spectroscopy: A solid-state FT-IR spectrum can be obtained using the KBr pellet technique. A small amount of dry **Vat Blue 6** is intimately mixed with dry potassium

bromide (KBr) and pressed into a transparent pellet. The spectrum is then recorded.

- NMR Spectroscopy: Obtaining a well-resolved NMR spectrum is challenging due to the compound's low solubility. Deuterated sulfuric acid or other specialized solvents at elevated temperatures may be required.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the physicochemical characterization of an insoluble pigment like **Vat Blue 6**.



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Physicochemical characterization workflow for **Vat Blue 6**.

Conclusion

Vat Blue 6 (CAS 130-20-1) is a highly stable organic pigment with well-defined, albeit challenging to measure, physicochemical properties. Its insolubility in common solvents necessitates the use of specialized techniques for its full characterization. The data and protocols presented in this guide provide a foundational understanding for researchers and scientists working with this compound, enabling its further study and application in various fields of materials science.

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